

Commercial Suppliers and Technical Guide for (Z)-10-Nonadecenoyl Chloride

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Compound of Interest

Compound Name: 10(Z)-Nonadecenoyl chloride

Cat. No.: B8260759

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For researchers, scientists, and drug development professionals, this document provides a technical overview of (Z)-10-Nonadecenoyl chloride, including its commercial availability, potential research applications, and relevant experimental frameworks. Due to the limited specific literature on this compound, this guide also incorporates data from its corresponding fatty acid, (Z)-10-Nonadecenoic acid, to infer its potential biological significance and use.

Commercial Availability

(Z)-10-Nonadecenoyl chloride is a specialized chemical available from a limited number of suppliers. The following table summarizes the currently identified commercial sources. Researchers are advised to contact the suppliers directly for the most up-to-date pricing and availability.

| Supplier | Product Number | CAS Number | Purity | Available Quantities | Price |
|---------------------------|----------------|------------|---------------------|----------------------|------------------|
| Larodan | 46-1901 | 95548-27-9 | >99% ^[1] | Contact Supplier | Contact Supplier |
| INDOFINE Chemical Company | 46-1901 | 95548-27-9 | >99% | 100 mg | \$556.00 |

Chemical and Physical Properties

| Property | Value |
|--------------------|----------------|
| Molecular Formula | C19H35ClO |
| Molecular Weight | 314.93 g/mol |
| Appearance | Liquid |
| Storage Conditions | Store at -20°C |

Potential Research Applications

(Z)-10-Nonadecenoyl chloride, as an acyl chloride derivative of (Z)-10-Nonadecenoic acid, is primarily used in the chemical synthesis of molecules containing the (Z)-10-nonadecenoyl group. This allows for the creation of probes, modified lipids, and other derivatives to study the biological roles of its parent fatty acid.

The biological activities of (Z)-10-Nonadecenoic acid suggest several research avenues:

- **Oncology Research:** (Z)-10-Nonadecenoic acid has been reported to inhibit the proliferation of HL-60 cells and to suppress the DNA binding activity of the p53 tumor suppressor protein. [2] (Z)-10-Nonadecenoyl chloride could be used to synthesize targeted probes to investigate these mechanisms further.
- **Immunology and Inflammation:** The parent fatty acid has been shown to prevent the production of tumor necrosis factor (TNF) in mouse macrophages induced by lipopolysaccharide (LPS). [2] This suggests a potential role in modulating inflammatory pathways.
- **Metabolomics and Lipidomics:** As a C19:1 monounsaturated fatty acid, (Z)-10-Nonadecenoic acid is a component of the human metabolome and is found in blood and feces. [3] Its chloride derivative can be used to create standards for mass spectrometry-based lipidomics or to synthesize modified lipids for tracing metabolic pathways.

Experimental Protocols

While specific published protocols for (Z)-10-Nonadecenoyl chloride are scarce, a common application for such a reagent is the acylation of amino acids or other biomolecules. The

following is a representative protocol for the synthesis of an N-acyl amino acid.

Protocol: Synthesis of N-((Z)-10-Nonadecenoyl)glycine

Materials:

- (Z)-10-Nonadecenoyl chloride
- Glycine
- Sodium bicarbonate (NaHCO_3)
- Dichloromethane (DCM)
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Rotary evaporator
- Standard laboratory glassware
- Magnetic stirrer and stir bar

Procedure:

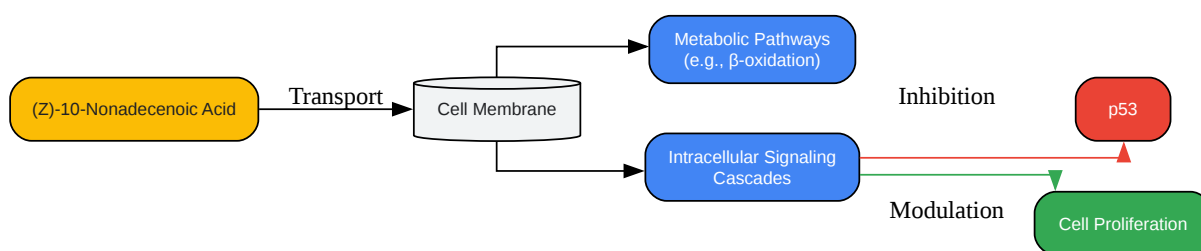
- **Dissolution of Glycine:** In a round-bottom flask, dissolve glycine (1.0 equivalent) in a 1 M aqueous solution of sodium bicarbonate. The volume should be sufficient to fully dissolve the glycine.
- **Preparation of Acyl Chloride Solution:** In a separate, dry flask, dissolve (Z)-10-Nonadecenoyl chloride (1.1 equivalents) in dichloromethane.
- **Acylation Reaction:** Cool the glycine solution to 0°C in an ice bath. While stirring vigorously, add the (Z)-10-Nonadecenoyl chloride solution dropwise to the glycine solution.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).

- **Workup:** Once the reaction is complete, transfer the mixture to a separatory funnel. Acidify the aqueous layer with 1 M HCl to a pH of approximately 2.
- **Extraction:** Extract the aqueous layer three times with dichloromethane.
- **Washing and Drying:** Combine the organic extracts and wash with brine. Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude N-((Z)-10-Nonadecenoyl)glycine.
- **Purification:** The crude product can be purified by column chromatography on silica gel.

Visualizations

Generalized Fatty Acid Signaling Pathway

The diagram below illustrates a generalized signaling pathway for a fatty acid, highlighting potential points of influence for a molecule like (Z)-10-Nonadecenoic acid, which has been shown to affect cell proliferation and p53 activity.

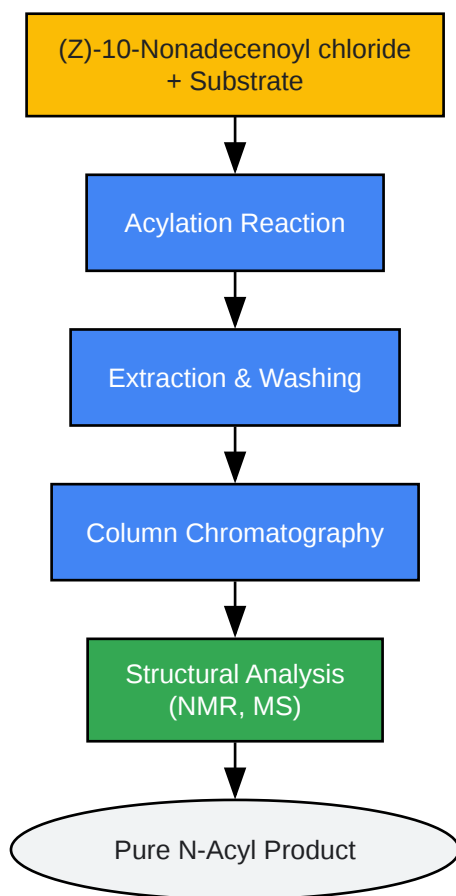


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Caption: Generalized fatty acid signaling pathway.

Experimental Workflow for Synthesis and Analysis

This workflow outlines the key steps from the use of (Z)-10-Nonadecenoyl chloride in a synthesis to the final analysis of the product.



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Caption: Workflow for N-acyl compound synthesis.

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References

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